

Technical Guide: Density Specifications of 2-Ethylbutyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylbutyl acetate

Cat. No.: B155402

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This technical guide provides a comprehensive overview of the density specifications for **2-ethylbutyl acetate** (CAS No: 10031-87-5). The document details quantitative density data, standardized experimental protocols for its determination, and a logical workflow for density measurement, aimed at professionals in research and development.

Quantitative Density Data for 2-Ethylbutyl Acetate

The density of **2-ethylbutyl acetate**, a clear, colorless liquid, is a critical physical property for quality control, formulation, and chemical engineering calculations.^{[1][2][3]} The following table summarizes the reported density values at various temperatures.

Density Value	Temperature (°C)	Units	Reference
0.884	17	g/cm ³	[3]
0.8784	20	g/mL	[1]
0.88000 to 0.88500	20	(Specific Gravity)	[4]
0.88	25	(Specific Gravity)	[5]
0.876	25	g/mL	[2][6][7][8]

Experimental Protocols for Density Determination

The accurate determination of liquid density is crucial for ensuring product quality and consistency. Several standardized methods are available. The choice of method may depend on the required precision, sample volume, and available equipment.

Method A: Digital Density Meter (Based on ASTM D4052)

This method utilizes an oscillating U-tube to determine the density of a liquid. The change in the oscillation frequency of the tube when filled with the sample is used to calculate its density.

[\[1\]](#)[\[6\]](#)

Apparatus:

- Digital Density Meter with a thermostatically controlled cell.
- Syringes for sample injection (manual or automated).
- Cleaning solvents (e.g., heptane, acetone).
- Dry air or nitrogen for drying the U-tube.

Procedure:

- Calibration: Calibrate the instrument at the measurement temperature using two reference standards (e.g., dry air and freshly distilled water). The known density values of these standards are used to establish the calibration constants.
- Sample Preparation: Ensure the **2-ethylbutyl acetate** sample is homogeneous and free of air bubbles. Equilibrate the sample to the measurement temperature.
- Measurement: Introduce the sample into the U-tube, ensuring no air bubbles are present in the cell. For viscous samples, pre-heating may be necessary.[\[4\]](#)
- Reading: Allow the instrument to stabilize. The oscillating period is measured and converted to a density value by the instrument's software.

- **Cleaning:** After measurement, thoroughly clean the U-tube with appropriate solvents and dry it with a stream of dry air or nitrogen.

Method B: Pycnometer (Based on ASTM D1475)

The pycnometer method is a highly precise technique that involves determining the mass of a known volume of the liquid.^{[3][9][10]}

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume.
- Analytical balance with a sensitivity of at least 0.1 mg.
- Thermostatically controlled water bath.
- Certified thermometer.

Procedure:

- **Preparation:** Clean and thoroughly dry the pycnometer and its stopper. Weigh the empty pycnometer and record the mass (m_0).
- **Calibration (Volume Determination):** Fill the pycnometer with freshly boiled and cooled distilled water. Insert the stopper, allowing excess water to exit through the capillary. Place the pycnometer in the temperature-controlled water bath to reach thermal equilibrium at the desired temperature. Remove any excess water from the outside and the top of the stopper. Weigh the water-filled pycnometer and record the mass (m_1). The volume of the pycnometer (V) can be calculated using the density of water at that temperature.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with the **2-ethylbutyl acetate** sample, following the same procedure as with the water to ensure it is completely full and at the correct temperature. Weigh the sample-filled pycnometer and record the mass (m_2).
- **Calculation:** The density (ρ) of the **2-ethylbutyl acetate** is calculated as: $\rho = (m_2 - m_0) / V$

Method C: Hydrometer (Based on ISO 3675)

This method is based on Archimedes' principle and is suitable for rapid density determinations where high precision may not be required.[\[5\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

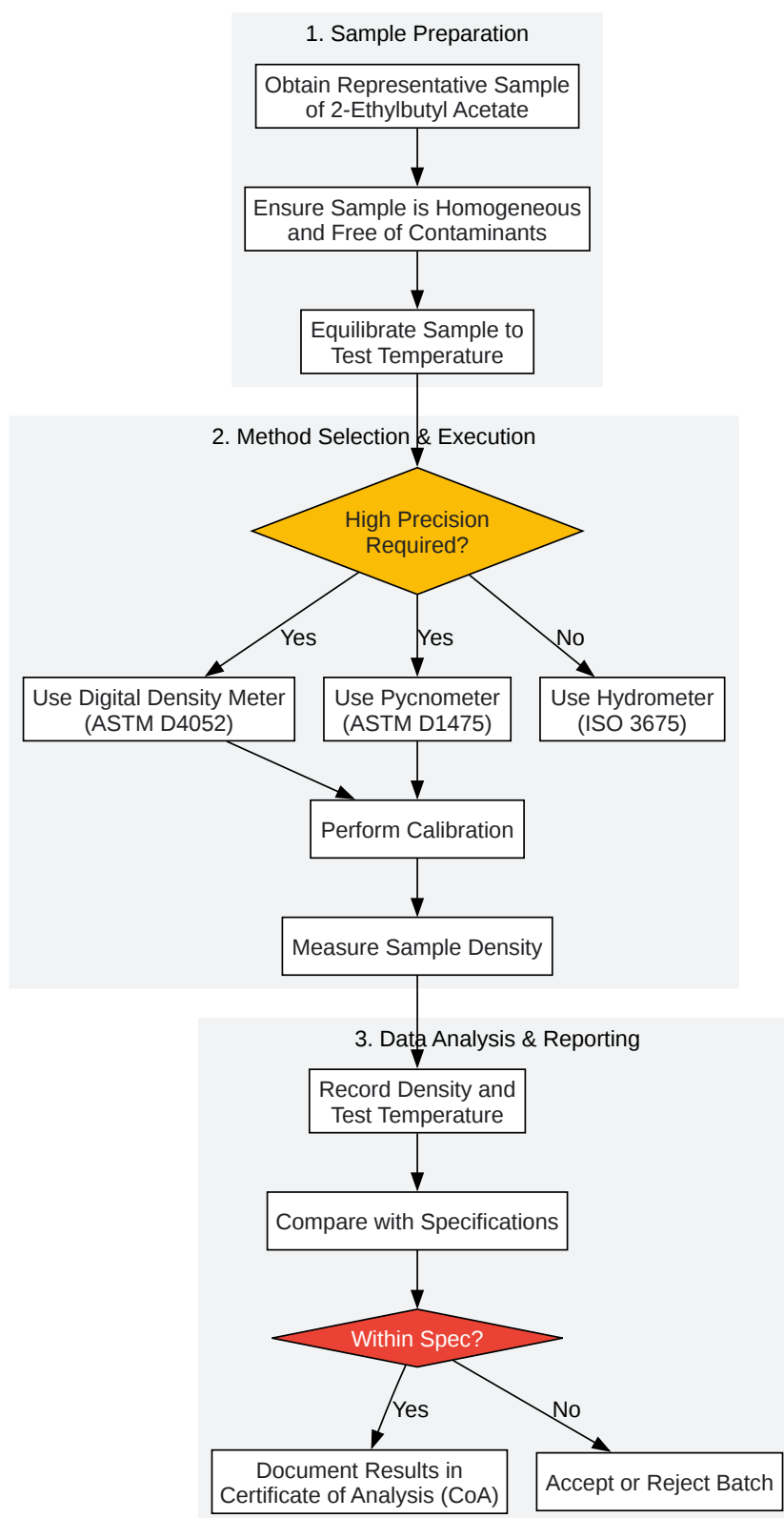
- Calibrated hydrometer with a scale covering the expected density of **2-ethylbutyl acetate**.
- Hydrometer cylinder (a tall, clear glass cylinder).
- Certified thermometer.

Procedure:

- Sample Preparation: Pour the **2-ethylbutyl acetate** sample into a clean, dry hydrometer cylinder, ensuring there is enough liquid to allow the hydrometer to float freely without touching the sides or bottom.[\[11\]](#)[\[13\]](#)
- Temperature Control: Adjust the temperature of the sample to the desired measurement temperature and record it.
- Measurement: Gently lower the hydrometer into the liquid. Give it a slight spin to dislodge any air bubbles.[\[13\]](#)
- Reading: Once the hydrometer has settled and is floating freely, take the reading from the scale at the point where the principal surface of the liquid intersects the hydrometer stem.[\[5\]](#)
- Temperature Correction: If the measurement temperature differs from the hydrometer's calibration temperature, a correction factor may need to be applied.

Logical Workflow for Density Determination

The selection of an appropriate method for density determination is a key step in the quality control process. The following diagram illustrates a logical workflow for this procedure.



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Caption: Workflow for Density Determination of **2-Ethylbutyl Acetate**.

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- To cite this document: BenchChem. [Technical Guide: Density Specifications of 2-Ethylbutyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155402#2-ethylbutyl-acetate-density-specifications]

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